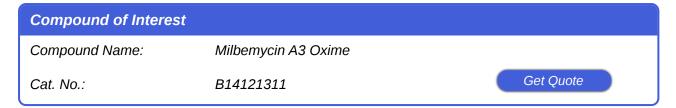


Application Note: Solid-Phase Extraction of Milbemycin A3 Oxime from Animal Tissue

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Introduction

Milbemycin A3 oxime, a key component of the broad-spectrum antiparasitic agent milbemycin oxime, requires sensitive and robust analytical methods for its quantification in animal tissues. This is crucial for pharmacokinetic studies, residue analysis, and ensuring food safety. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex biological matrices prior to chromatographic analysis. This application note provides a detailed protocol for the extraction of Milbemycin A3 oxime from tissue samples using SPE, ensuring high recovery and removal of interfering substances. The method is suitable for subsequent analysis by High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) or other sensitive detection techniques.

Data Summary

The following tables summarize typical performance data for the solid-phase extraction of macrocyclic lactones, including milbemycins, from various animal tissues. These values are representative of what can be achieved with the described protocol and serve as a benchmark for method validation.

Table 1: Recovery of Macrocyclic Lactones from Tissue Samples using SPE



Analyte Class	Tissue Type	Fortification Level (ng/g)	Average Recovery (%)	Reference Method
Avermectins & Milbemycins	Bovine Muscle	10 - 50	88.9 - 100.7	LC-MS/MS
Macrocyclic Lactones	Porcine Liver	10 - 100	73 - 98	HPLC-FLD
Ivermectin	Liver	Not Specified	>80	HPLC with fluorescence

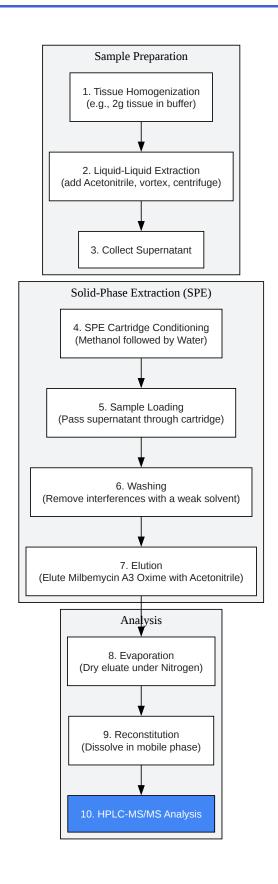
Table 2: Limits of Detection (LOD) and Quantification (LOQ) for Related Compounds

Analyte	Matrix	LOD (ng/g)	LOQ (ng/g)	Analytical Technique
Zearalenone & Metabolites	Fish Tissue	0.1 - 1.0	Not Specified	LC/MS/MS
Milbemycin Oxime	Dog Plasma	Not Specified	2.0	HPLC-MS

Experimental Workflow

The following diagram illustrates the complete workflow for the solid-phase extraction of **Milbemycin A3 oxime** from tissue samples.





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